

Advanced Technical Guide & Safety Data Sheet: 6-(4-Ethylphenoxy)nicotinic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6-(4-Ethylphenoxy)nicotinic acid

Cat. No.: B13927999

[Get Quote](#)

Executive Summary

6-(4-Ethylphenoxy)nicotinic acid is a highly specialized, 6-substituted pyridine-3-carboxylic acid derivative. In modern drug discovery, the nicotinic acid scaffold serves as a privileged structure. Strategic substitutions at the 6-position—specifically incorporating lipophilic phenoxy groups—have demonstrated profound efficacy in targeted enzyme inhibition, notably against Carbonic Anhydrase III (CAIII) for hyperlipidemia and cancer therapeutics, as well as α -glucosidase for metabolic disorders.

This whitepaper synthesizes critical physicochemical data, causality-driven safety protocols, and self-validating experimental workflows to provide researchers and drug development professionals with an authoritative guide to handling and synthesizing this compound.

Chemical Identity & Physicochemical Properties

To facilitate accurate stoichiometric calculations and analytical tracking, the core properties of **6-(4-Ethylphenoxy)nicotinic acid** are summarized below.

Property	Value / Description
Chemical Name	6-(4-Ethylphenoxy)nicotinic acid
IUPAC Name	6-(4-ethylphenoxy)pyridine-3-carboxylic acid
Molecular Formula	C ₁₄ H ₁₃ NO ₃
Molecular Weight	243.26 g/mol
Appearance	White to pale yellow crystalline powder
Solubility	Soluble in DMSO and DMF; slightly soluble in Methanol; insoluble in Water
Structural Features	Pyridine ring, C3-carboxylic acid, C6-(4-ethylphenoxy) ether linkage

Core Safety Data Sheet (SDS) & Handling Protocols

As a Senior Application Scientist, it is critical to look beyond basic hazard codes and understand the causality of chemical risks to design effective safety systems.

Hazard Identification (GHS Classification)

Hazard Class	Category	Signal Word	Hazard Statement (Code)
Eye Damage/Irritation	Category 2	Warning	Causes serious eye irritation (H319)
Skin Irritation	Category 2	Warning	Causes skin irritation (H315)
Specific Target Organ Toxicity	Category 3	Warning	May cause respiratory irritation (H335)

Causality-Driven Handling & Storage

- Respiratory & Dust Explosion Hazards: Nicotinic acid derivatives pose a specific risk regarding particulate dispersion. The crystalline structure of the powder means that micro-

particulates can easily become airborne, interacting with mucosal membranes to cause acute respiratory inflammation [\[\[1\]\]\(\)](#). Furthermore, while the bulk material is stable, the generation of fine dust dramatically increases the surface-area-to-volume ratio, leading to a severe risk of dust explosion if exposed to static discharge [2](#).

- Protocol Standard: All transfers and weighing must be conducted in a grounded environment under Local Exhaust Ventilation (LEV) to prevent static accumulation and inhalation [\[\[3\]\]\(\)](#).

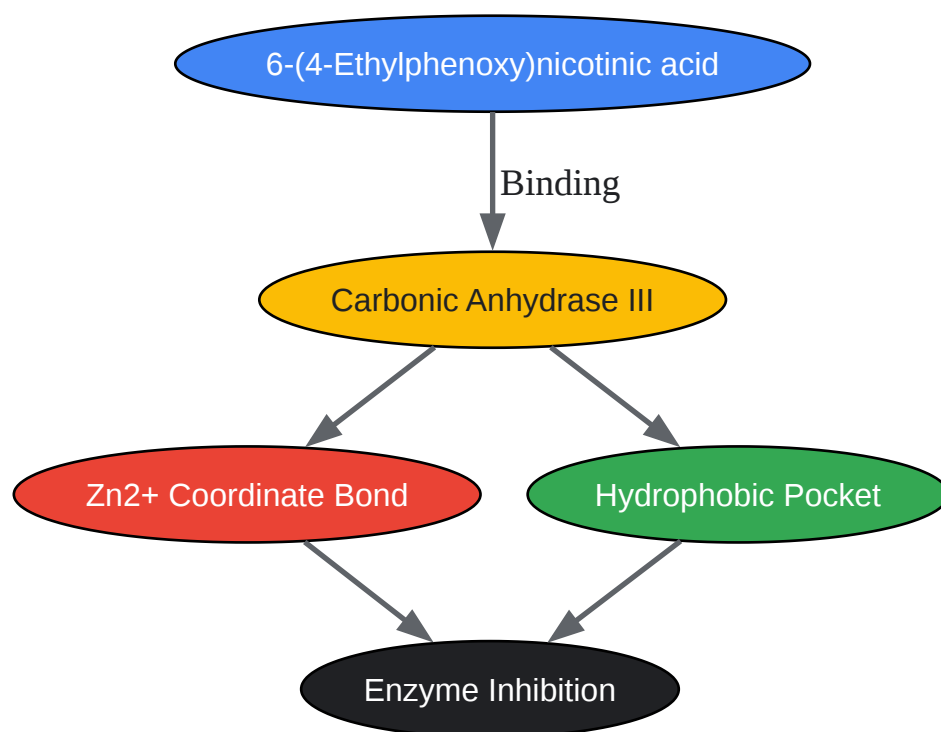
First Aid & Emergency Response

- Eye Contact: Immediately irrigate copiously with clean, fresh water for at least 10 minutes, holding the eyelids apart to clear trapped particulates [2](#).
- Inhalation: Remove the person to fresh air. If respiratory irritation persists, administer oxygen, as the inflammatory response can restrict airway capacity [\[\[1\]\]\(\)](#).

Pharmacological Significance & Mechanism of Action

Unsubstituted nicotinic acid is a broad-acting molecule, but 6-substituted analogues exhibit highly targeted biological activity.

Causality of Binding: Chromatographic and docking studies reveal a dual-interaction mechanism. The carboxylic acid moiety at position 3 is strictly required to form a coordinate covalent bond with the catalytic Zn^{2+} ion in the active site of target enzymes like Carbonic Anhydrase III (CAIII) [4](#). Simultaneously, the 4-ethylphenoxy group at position 6 acts as a lipophilic anchor. It penetrates a specific hydrophobic pocket within the enzyme, displacing water molecules and entropically driving the binding event, which significantly lowers the inhibitory constant (K_i) [\[\[4\]\]\(\)](#).



[Click to download full resolution via product page](#)

Fig 1. Mechanism of CAIII inhibition by **6-(4-Ethylphenoxy)nicotinic acid**.

Experimental Protocols: Synthesis & Validation

The synthesis of **6-(4-Ethylphenoxy)nicotinic acid** relies on a carefully sequenced Nucleophilic Aromatic Substitution (SNAr). To ensure high yield and purity, the protocol below is designed as a self-validating system.

Step 1: Esterification of the Carboxylic Acid

- Procedure: Dissolve 6-chloronicotinic acid in anhydrous methanol. Slowly add (trimethylsilyl)diazomethane (TMSCHN₂) at 0°C until gas evolution ceases.
- Causality: A free carboxylic acid group deactivates the pyridine ring and complicates the introduction of the phenoxy nucleophile due to competing acid-base reactions [5](#). Masking it as a methyl ester enhances the electrophilicity of the C6 position.
- Self-Validating Checkpoint: Perform TLC (Hexane:EtOAc 7:3). The reaction is validated when the highly polar baseline spot (free acid) completely converts to a higher R_f spot

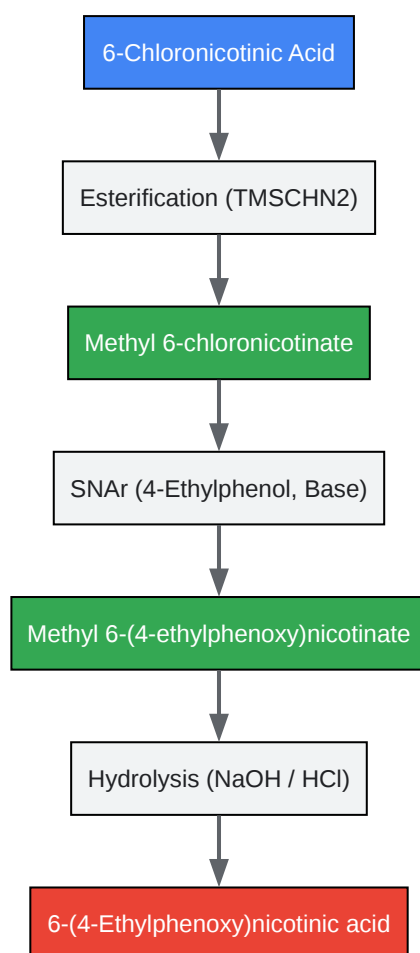
(methyl ester).

Step 2: Nucleophilic Aromatic Substitution (S_NAr)

- Procedure: React the isolated methyl 6-chloronicotinate with 4-ethylphenol in the presence of K₂CO₃ in DMF at 90°C for 12 hours.
- Causality: The electron-withdrawing nature of both the pyridine nitrogen and the ester group synergistically increases the electrophilicity of the C6 position, facilitating the displacement of the chloride ion by the phenoxide nucleophile.
- Self-Validating Checkpoint: The displacement of chlorine is validated by the disappearance of the methyl 6-chloronicotinate spot on TLC and the emergence of a new UV-active spot.

Step 3: Hydrolysis

- Procedure: Treat the intermediate with 2M NaOH in THF/Water (1:1) at room temperature. Acidify with 1M HCl to pH 3 to precipitate the final product.
- Self-Validating Checkpoint: Post-hydrolysis, analyze the dried product via ¹H-NMR. The definitive proof of success is a self-validating spectral signature: a triplet at δ 1.2 ppm (integrating for 3H) and a quartet at δ 2.6 ppm (integrating for 2H), confirming the intact ethyl group on the phenoxy ring.



[Click to download full resolution via product page](#)

Fig 2. Step-by-step synthesis workflow for **6-(4-Ethylphenoxy)nicotinic acid**.

References

- Source: PMC (National Institutes of Health)
- Title: Safety Data Sheet: Nicotinic acid Source: Carl Roth URL
- Title: NICOTINIC ACID EXTRA PURE - Safety Data Sheet Source: Loba Chemie URL
- Source: Chemos GmbH & Co.
- Title: 6-Substituted nicotinic acid analogues, potent inhibitors of CAIII, used as therapeutic candidates in hyperlipidemia and cancer Source: ResearchGate URL

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. lobachemie.com](http://lobachemie.com) [lobachemie.com]
- [2. carloth.com](http://carloth.com) [carloth.com]
- [3. chemos.de](http://chemos.de) [chemos.de]
- [4. researchgate.net](http://researchgate.net) [researchgate.net]
- [5. Nicotinic Acid Derivatives As Novel Noncompetitive \$\alpha\$ -Amylase and \$\alpha\$ -Glucosidase Inhibitors for Type 2 Diabetes Treatment - PMC](#) [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Advanced Technical Guide & Safety Data Sheet: 6-(4-Ethylphenoxy)nicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13927999/docs#advanced-technical-guide-safety-data-sheet-6-4-ethylphenoxy-nicotinic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check